

Solubility of Dihydrocitronellol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3,7-Dimethyl-1-octanol

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An In-depth Examination of the Solubility Characteristics of Dihydrocitronellol in Various Solvents for Application in Research and Development.

This technical guide provides a comprehensive overview of the solubility of dihydrocitronellol (also known as 3,7-dimethyloctan-1-ol or tetrahydrogeraniol) in a range of common solvents. This document is intended for researchers, scientists, and professionals in the fields of drug development, flavor and fragrance, and material science who utilize dihydrocitronellol in their work. The information compiled herein, including quantitative solubility data, qualitative assessments, and detailed experimental methodologies, serves as a critical resource for formulation development, reaction chemistry, and purification processes.

Core Concepts: Understanding Dihydrocitronellol's Solubility Profile

Dihydrocitronellol is a C10 fatty alcohol characterized by a branched alkyl chain and a terminal hydroxyl group. This structure imparts a predominantly nonpolar character to the molecule, with a localized region of polarity at the alcohol functional group. This amphiphilic nature dictates its solubility behavior, generally adhering to the principle of "like dissolves like." Consequently, dihydrocitronellol exhibits good solubility in organic solvents of low to moderate polarity and limited solubility in highly polar solvents such as water.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for dihydrocitronellol in various solvents. It is important to note that publicly available, peer-reviewed quantitative data for a wide range of organic solvents is limited. The data presented is compiled from various sources and includes predicted, estimated, and experimentally determined values.

Solvent	Chemical Formula	Temperature (°C)	Solubility	Data Type
Water	H ₂ O	20	64 mg/L[1][2]	Experimental
Water	H ₂ O	25	175.4 mg/L	Estimated
Water	H ₂ O	Not Specified	0.095 g/L	Predicted
70% Ethanol (in water)	C ₂ H ₅ OH / H ₂ O	Not Specified	1 mL in 3 mL	Experimental

Qualitative Solubility Assessment:

Beyond the quantitative data, dihydrocitronellol has been qualitatively described as:

- Soluble in: Ethanol, most fixed oils, mineral oil, and propylene glycol[1].
- Insoluble in: Glycerol and water[1].

Experimental Protocols for Solubility Determination

Standardized methods for determining the solubility of chemical substances are crucial for data comparability and reliability. While specific protocols for dihydrocitronellol are not widely published, established methodologies for determining the solubility of alcohols in various solvents can be readily adapted. The OECD Guideline for the Testing of Chemicals, Section 1, Test No. 105, "Water Solubility," provides a robust framework for aqueous solubility determination. For organic solvents, a modified approach based on the principles of this guideline is recommended.

General Experimental Protocol for Determining Solubility in Organic Solvents:

This protocol outlines a general "shake-flask" method, a common technique for determining the saturation solubility of a compound in a given solvent.

1. Materials and Equipment:

- Dihydrocitronellol (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical instrumentation for quantification (e.g., Gas Chromatography with Flame Ionization Detector - GC-FID, High-Performance Liquid Chromatography - HPLC)

2. Procedure:

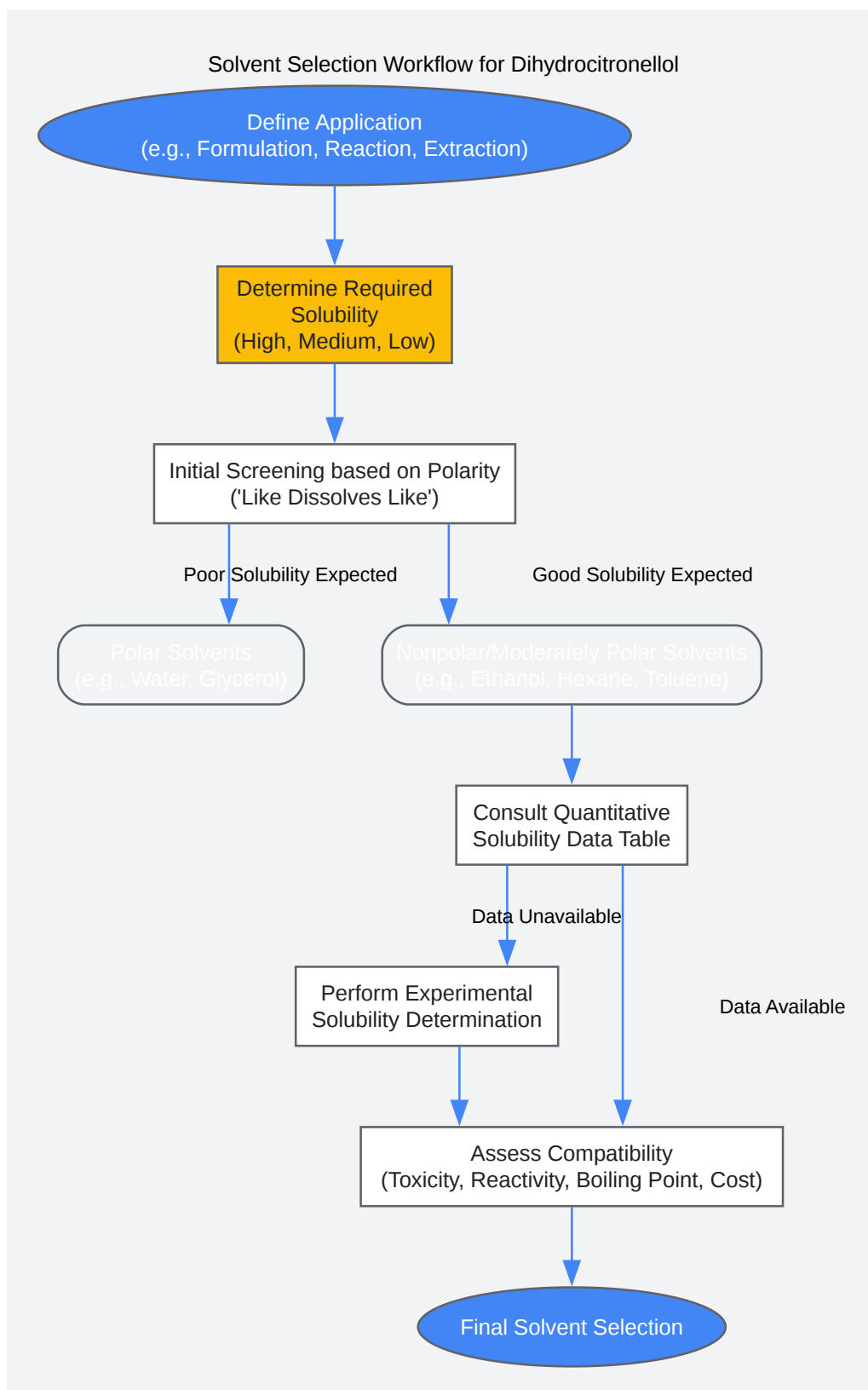
- Preparation of Saturated Solution:
 - An excess amount of dihydrocitronellol is added to a known volume of the selected solvent in a sealed vessel (e.g., a screw-cap vial or flask).
 - The mixture is agitated in a thermostatically controlled shaker or water bath at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary studies may be required to determine the time to reach equilibrium.
- Phase Separation:
 - After equilibration, the mixture is allowed to stand undisturbed at the same constant temperature to allow for the separation of the undissolved solute.
 - To further ensure the removal of suspended particles, the supernatant is centrifuged.
- Sample Analysis:
 - A known volume of the clear supernatant is carefully withdrawn and filtered through a syringe filter to remove any remaining particulate matter.
 - The filtered solution is then diluted with an appropriate solvent to a concentration within the calibrated range of the analytical instrument.
 - The concentration of dihydrocitronellol in the diluted sample is determined using a pre-validated analytical method (e.g., GC-FID or HPLC).
- Calculation:
 - The solubility is calculated from the measured concentration, taking into account the dilution factor, and is typically expressed in units of g/L, mg/mL, or mol/L.

3. Quality Control:

- The experiment should be performed in triplicate to ensure the reproducibility of the results.
- The temperature should be carefully controlled and monitored throughout the experiment.
- The purity of the dihydrocitronellol and the solvents should be confirmed prior to use.

Visualization of Solvent Selection Workflow

The selection of an appropriate solvent for a specific application involving dihydrocitronellol is a critical step. The following diagram, generated using the DOT language, illustrates a logical workflow for this process.



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Caption: Logical workflow for selecting a suitable solvent for dihydrocitronellol.

This guide provides a foundational understanding of the solubility of dihydrocitronellol. For applications requiring precise solubility data in specific solvent systems not covered here, experimental determination following the outlined protocols is highly recommended. As research progresses, it is anticipated that more comprehensive quantitative solubility data will become available, further aiding in the effective utilization of this versatile compound.

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References

- 1. 3,7-dimethyl-1-octanol [chembk.com]
- 2. 3,7-Dimethyloctan-1-ol – Wikipedia [de.wikipedia.org]
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